

physical properties of 2-Methylbenzyl alcohol

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Compound of Interest

Compound Name: 2-Methylbenzyl alcohol

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An In-depth Technical Guide on the Physical Properties of 2-Methylbenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Methylbenzyl alcohol** (o-Tolylmethanol), a key aromatic alcohol utilized as a solvent, a fragrance ingredient, and an intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals.[1] This document is intended to be a resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and a visual representation of a relevant synthetic pathway.

Core Physical and Chemical Properties

2-Methylbenzyl alcohol, with the CAS number 89-95-2, is an aromatic primary alcohol.[2] Its molecular formula is C₈H₁₀O, and it has a molecular weight of approximately 122.17 g/mol.[2][3] Structurally, it consists of a toluene molecule where one of the ortho hydrogens has been substituted with a hydroxymethyl group.[2] At room temperature, it typically appears as a white solid.[2][4]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **2-Methylbenzyl alcohol**, compiled from various sources for easy reference and comparison.

Property	Value	Units	Notes and Citations
Molecular Weight	122.167	g/mol	[1][5]
Appearance	White solid	-	[2][4]
Melting Point	33 - 38	°C	A range of 33-36 °C is commonly cited.[5][6] [7][8]
Boiling Point	219	°C	At 760 mmHg.[3][9]
109 - 110	°C	At 14 mmHg.[1][6][7] [10]	
Density	1.022 - 1.08	g/cm ³	[1][4][5]
Solubility	Soluble in methanol	-	Soluble at 0.1 g/mL in methanol.[5][9][11] Moderately soluble in water.[12]
Vapor Pressure	0.75	mmHg	At 86 °C.[1][5][6]
Refractive Index	1.5408	n _{20/D}	[1][5][6][10]
pKa	14.37 ± 0.10	-	Predicted value.[5][8]
Flash Point	104	°C	Closed cup.[1][6][13]
LogP	1.48730 - 1.6	-	[1][2][5]

Experimental Protocols for Property Determination

This section details the standard methodologies for determining the key physical properties of organic compounds like **2-Methylbenzyl alcohol**.

Melting Point Determination (Thiele Tube Method)

The melting point is a crucial indicator of purity for a solid compound. A sharp melting range typically signifies a high degree of purity.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **2-Methylbenzyl alcohol** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated with a Bunsen burner. The design of the tube facilitates convection currents, ensuring even heat distribution. The heating rate should be slow, approximately 1-2°C per minute, especially near the expected melting point.
- **Observation and Measurement:** The temperature at which the solid first begins to liquefy is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-1.0°C).

Boiling Point Determination (Micro-Boiling Point Method)

This method is suitable for determining the boiling point of a small quantity of liquid. Since **2-Methylbenzyl alcohol** is a solid at room temperature, it would first need to be melted.

Methodology:

- **Sample Preparation:** A few milliliters of molten **2-Methylbenzyl alcohol** are placed in a small test tube (fusion tube).
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Heating:** The test tube assembly is attached to a thermometer and heated in a Thiele tube or an oil bath.

- Observation: As the liquid is heated, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is then discontinued.
- Measurement: The temperature is closely monitored as the liquid cools. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn up into the capillary tube. This is the point where the vapor pressure of the liquid equals the external atmospheric pressure.^[9]

Density Determination of a Solid (Displacement Method)

The density of a solid can be determined by measuring its mass and the volume of liquid it displaces.

Methodology:

- Mass Measurement: The mass of a sample of solid **2-Methylbenzyl alcohol** is accurately measured using an analytical balance.
- Initial Volume Measurement: A graduated cylinder is partially filled with a liquid in which the solid is insoluble (e.g., water, if solubility is low enough for this measurement, or an inert non-solvent), and the initial volume is recorded.
- Displacement: The weighed solid is carefully placed into the graduated cylinder, ensuring it is fully submerged.
- Final Volume Measurement: The new volume of the liquid in the graduated cylinder is recorded. The difference between the final and initial volumes gives the volume of the solid.
- Calculation: The density is calculated by dividing the mass of the solid by its determined volume.

Solubility Determination

A qualitative assessment of solubility in various solvents provides insight into the polarity of the compound.

Methodology:

- **Sample Preparation:** A small, measured amount of **2-Methylbenzyl alcohol** (e.g., 25 mg) is placed in a test tube.
- **Solvent Addition:** A measured volume of the solvent (e.g., 0.75 mL of water, methanol, or other organic solvents) is added in small portions to the test tube.
- **Observation:** After each addition, the test tube is vigorously shaken. The compound is considered soluble if a homogeneous solution forms. The solubility can be further classified as very soluble, soluble, sparingly soluble, or insoluble based on the amount of solvent required to dissolve the sample.

Synthesis Workflow Visualization

The following diagram illustrates a common laboratory-scale synthesis of **2-Methylbenzyl alcohol** via the hydrolysis of 2-methylbenzyl acetate. This provides a logical workflow for researchers interested in the preparation of this compound.



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Caption: Synthesis workflow for **2-Methylbenzyl alcohol**.

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